

dimenhydrinate safety profile adverse drug reactions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dimenhydrinate

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Adverse Drug Reactions (ADRs) of Dimenhydrinate

The table below summarizes the safety profile of **dimenhydrinate** based on clinical data.

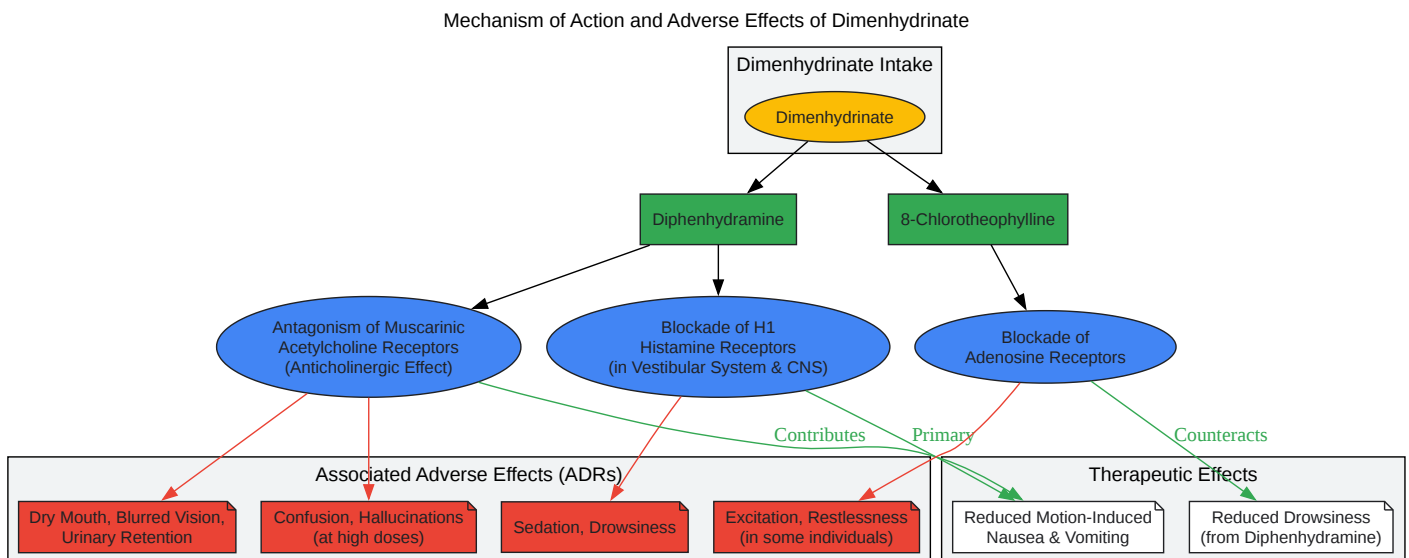
Reaction Type	Specific ADRs	Notes / Frequency
Very Common	Drowsiness, Dry mouth/nose/throat, Blurred vision, Headache	Most common side effects [1] [2].
Common	Loss of appetite, Stomach upset, Nervousness/restlessness (especially in children), Constipation	"Common" as defined by sources [1] [3].
Serious / Severe	Severe allergic reactions (wheezing, swelling, hives), Difficulty urinating, Decreased alertness/coordination, Confusion, Fast/irregular heartbeat, Tremors, Seizures, Hallucinations, Psychosis	Requires immediate medical attention [1] [3] [2].

Mechanism of Action and Experimental Data

Dimenhydrinate is a salt composed of **diphenhydramine** (an ethanolamine-class H1-antagonist) and **8-chlorotheophylline** (a chlorinated theophylline derivative) in a 1:1 ratio [4] [3]. Its therapeutic and adverse effects arise from this combination.

Pharmacological Pathways

The diagram below illustrates the primary and secondary mechanisms of action contributing to both efficacy and adverse reactions.



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Key Clinical Evidence from Experimental Protocols

1. Randomized Controlled Trial in Pediatric Gastroenteritis

- **Objective:** To evaluate the efficacy and safety of oral **dimenhydrinate** for treating vomiting in children with acute gastroenteritis [5].
- **Methods:** A randomized, double-blind, placebo-controlled trial was conducted. Children (aged 1-12 years) presenting to the emergency department with acute gastroenteritis and ≥ 5 vomiting episodes in the preceding 12 hours were block-randomized to receive either oral **dimenhydrinate** (1 mg/kg, max 50 mg) or a matching placebo every 6 hours for 4 doses [5] [6].
- **Outcomes:**
 - **Efficacy:** Treatment failure (≥ 2 vomiting episodes in 24 hours) was similar between **dimenhydrinate** (31%) and placebo (29%) groups. No significant differences were found in vomiting frequency, IV insertion rates, or symptom duration [5] [6].
 - **Safety:** The proportion of adverse effects was nearly identical between the **dimenhydrinate** (53%) and placebo (54%) groups. **Drowsiness** was the most reported adverse effect, occurring in **42%** of the **dimenhydrinate** group versus **37%** of the placebo group [5] [6].
- **Conclusion:** **Dimenhydrinate** did not significantly reduce vomiting in this population compared to placebo, and its use was associated with a high rate of drowsiness [5].

2. Preclinical Study on Stimulant and Cardiovascular Effects

- **Objective:** To determine the stimulant motor behavior and cardiovascular effects of **dimenhydrinate** and identify the component responsible [7].
- **Methods:** An animal model (female Wistar rats) was used. In Phase 1, groups received vehicle, modafinil (a stimulant control), or **dimenhydrinate** at 50 mg/kg or 200 mg/kg. Motor coordination, physical activity, and hemodynamics were assessed. In Phase 2, groups received vehicle, modafinil, **dimenhydrinate**, diphenhydramine, 8-chlorotheophylline, or theophylline to discriminate the effects of the individual components [7].
- **Outcomes:**
 - **Dimenhydrinate** demonstrated a motor and physical stimulating effect.
 - The **8-chlorotheophylline** component was identified as responsible for increasing blood pressure and heart rate.
 - The combination of diphenhydramine and 8-chlorotheophylline in **dimenhydrinate** was found to increase blood pressure and heart rate in the biological model [7].
- **Conclusion:** This study provides a mechanistic basis for the cardiovascular side effects (e.g., fast/irregular heartbeat) noted in humans and highlights the complex interaction between the drug's two components [7].

Comparative Safety and Key Considerations

For researchers, the following points are critical when evaluating **dimenhydrinate** against other alternatives:

- **Comparative Efficacy vs. Other Conditions:** While highly effective for motion sickness, robust clinical evidence shows it is **not effective for vomiting due to acute pediatric gastroenteritis**, and its use in this context is not supported [5] [6].
- **Population-Specific Risks:**
 - **Older Adults:** Cumulative use of anticholinergic medications like **dimenhydrinate** is associated with a higher risk of **cognitive decline and dementia** [3].
 - **Children:** May experience paradoxical **excitement or restlessness** rather than drowsiness [1] [3].
- **Overdose and Misuse Potential:** In overdose, **dimenhydrinate** can cause serious effects including **hallucinations, seizures, coma, and respiratory depression** [4] [3]. It has documented potential for recreational abuse as a deliriant, often referred to by slang terms like "drama" or "dime" [3].

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To cite this document: Smolecule. [dimenhydrinate safety profile adverse drug reactions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526172#dimenhydrinate->

safety-profile-adverse-drug-reactions]

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